

C.I. Disperse Blue 284 chemical structure and properties

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Compound of Interest

Compound Name: C.I. Disperse blue 284

Cat. No.: B12363496

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An In-depth Technical Guide to C.I. Disperse Blue 284

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **C.I. Disperse Blue 284**, a significant monoazo disperse dye. The information is curated for professionals in research and development.

Chemical Identity and Structure

C.I. Disperse Blue 284 is a synthetic dye belonging to the single azo class.^[1] Its primary identification details are summarized below.

| Identifier | Value |
|--------------------|---|
| Chemical Name | C.I. Disperse Blue 284 |
| Synonyms | Disperse Blue CR, Dispersol Blue R-PC, Terasil Blue W 2RS, Blue 284 |
| CAS Number | 71872-43-0 |
| Molecular Formula | C ₁₇ H ₁₉ N ₅ O ₆ S |
| Molecular Weight | 421.43 g/mol [1] |
| Chemical Structure | Azo dye based on a 2-amino-5-nitrothiazole diazo component and an N,N-di(2-acetoxyethyl)benzeneamine coupling component.[1] |

Physicochemical Properties

C.I. Disperse Blue 284 is a dark blue powder.[2] It is characterized by its low solubility in water, a key feature of disperse dyes, which makes it suitable for dyeing hydrophobic fibers.[2] It is, however, soluble in some organic solvents like acetone and ethanol.[2] Specific quantitative data for properties such as melting point, boiling point, and UV-Vis absorption maximum (λ_{max}) are not readily available in published literature.

Table 1: Summary of Physicochemical Properties

| Property | Value | Reference |
|--|--------------------------------|-----------|
| Appearance | Dark blue powder | [2] |
| Solubility in Water | Insoluble | [2] |
| Solubility in Organic Solvents | Soluble in acetone and ethanol | [2] |
| Melting Point | Data not available | |
| Boiling Point | Data not available | |
| UV-Vis Absorption Maximum (λ_{max}) | Data not available | |

Synthesis

The synthesis of **C.I. Disperse Blue 284** involves a two-step diazotization and coupling reaction.^{[1][3]}

Experimental Protocol: Synthesis of **C.I. Disperse Blue 284**

This protocol is based on the general procedure for the synthesis of related azo dyes.

Materials:

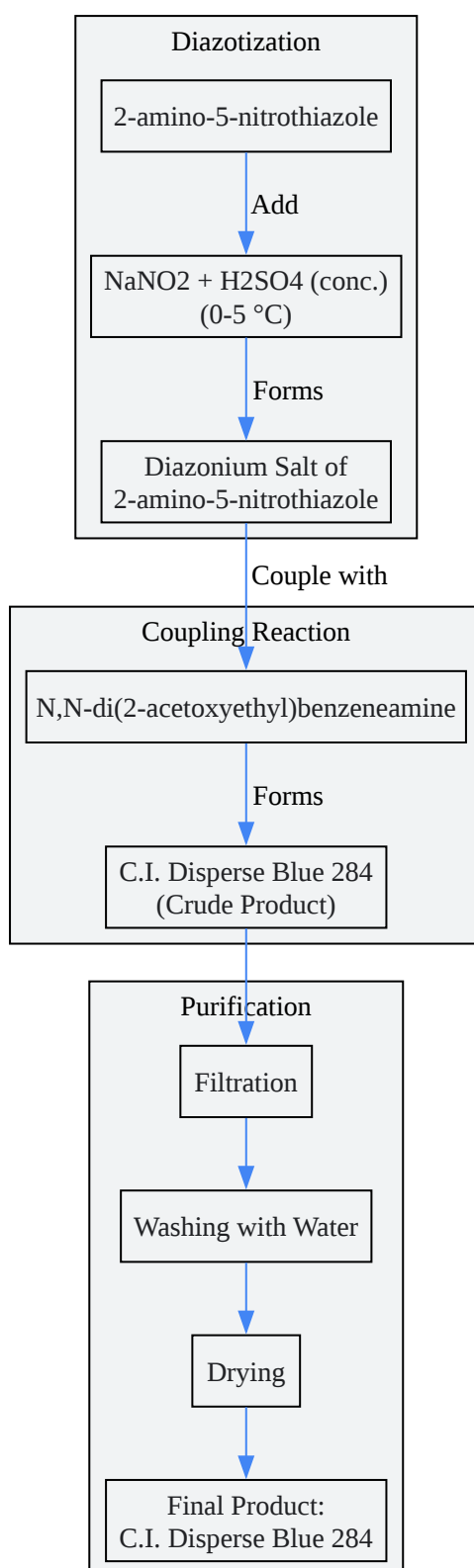
- 2-amino-5-nitrothiazole
- N,N-di(2-acetoxyethyl)benzeneamine (N,N-diacetoxyethyl aniline)^[3]
- Sodium nitrite
- Concentrated sulfuric acid
- Ice
- Water
- Filtration apparatus
- Drying oven

Procedure:

- **Diazotization:** 2-amino-5-nitrothiazole is diazotized using nitrosylsulfuric acid. This is typically prepared by dissolving sodium nitrite in concentrated sulfuric acid at a low temperature (0-5 °C). The 2-amino-5-nitrothiazole is then added portionwise to this solution, maintaining the low temperature to prevent decomposition of the diazonium salt.
- **Coupling:** The resulting diazonium salt solution is then slowly added to a solution of the coupling component, N,N-di(2-acetoxyethyl)benzeneamine, which is dissolved in an appropriate acidic medium. The reaction mixture is stirred at a low temperature until the coupling reaction is complete.

- Isolation and Purification: The precipitated dye is collected by filtration, washed with water to remove any unreacted starting materials and acids, and then dried.[3] Grinding of the dried product may be performed to achieve a fine powder.[3]

Diagram 1: Synthesis Workflow of **C.I. Disperse Blue 284**



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Caption: A flowchart illustrating the synthesis of **C.I. Disperse Blue 284**.

Applications in Textile Dyeing

C.I. Disperse Blue 284 is primarily used for dyeing hydrophobic synthetic fibers, most notably polyester and its blends, providing a brilliant blue color with good fastness properties.[1][3]

Experimental Protocol: High-Temperature Dyeing of Polyester with **C.I. Disperse Blue 284**

This protocol outlines a general high-temperature exhaust dyeing method.

Materials:

- Polyester fabric
- **C.I. Disperse Blue 284**
- Dispersing agent
- Acetic acid (to adjust pH)
- High-temperature dyeing apparatus

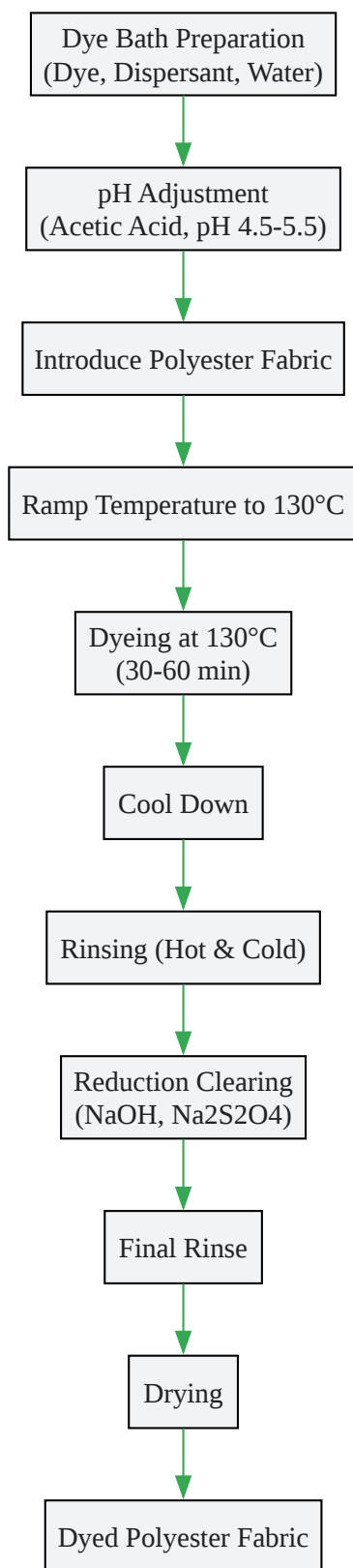
Procedure:

- **Dye Bath Preparation:** A dye bath is prepared with water, a dispersing agent, and **C.I. Disperse Blue 284**. The dye is first pasted with a small amount of the dispersing agent and cold water before being added to the main bath to ensure proper dispersion.
- **pH Adjustment:** The pH of the dye bath is adjusted to a weakly acidic range (typically 4.5-5.5) using acetic acid.
- **Dyeing Process:** The polyester fabric is introduced into the dye bath at room temperature. The temperature is then gradually raised to 120-130°C under pressure. This high temperature is necessary to swell the polyester fibers, allowing the disperse dye molecules to penetrate the fiber structure. The dyeing is continued at this temperature for 30-60 minutes.
- **Cooling and Rinsing:** After dyeing, the bath is slowly cooled to avoid shocking the fabric, which can cause creasing. The dyed fabric is then rinsed thoroughly with hot and then cold

water.

- **Reduction Clearing:** A post-treatment, known as reduction clearing, is often performed to remove any unfixed dye from the fiber surface and improve wash fastness. This involves treating the fabric in a bath containing sodium hydrosulfite and sodium hydroxide.
- **Final Rinse and Drying:** The fabric is given a final rinse and then dried.

Diagram 2: Experimental Workflow for Polyester Dyeing



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Caption: A schematic of the high-temperature exhaust dyeing process for polyester.

Safety and Handling

As with all chemical compounds, **C.I. Disperse Blue 284** should be handled with care. It is recommended to use appropriate personal protective equipment, including gloves and safety glasses, to avoid contact with skin and eyes.[2] Handling should be carried out in a well-ventilated area to prevent the inhalation of dust.[4] For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

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